

Health and Safety Profile: 2-(2-Methylphenyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Methylphenyl)benzonitrile

Cat. No.: B1599836

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

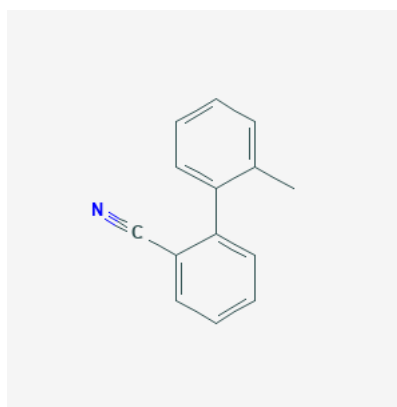
Introduction

2-(2-Methylphenyl)benzonitrile, also known as 2'-Methyl-[1,1'-biphenyl]-2-carbonitrile, is a biphenyl derivative with a nitrile functional group. Its chemical structure suggests potential applications in medicinal chemistry and materials science, where the biphenyl scaffold is a common motif. This guide provides a comprehensive overview of the available health and safety information for this compound, compiled and interpreted to ensure safe handling and use in a research and development setting. Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific molecule, this document draws upon data from structurally related compounds, such as benzonitrile and other substituted biphenyls, to provide a conservative and precautionary approach to safety.

Compound Identification

Identifier	Value
IUPAC Name	2-(2-methylphenyl)benzonitrile
Synonyms	2'-Methyl-[1,1'-biphenyl]-2-carbonitrile, 2-(o-tolyl)benzonitrile
CAS Number	38941-63-4
Molecular Formula	C ₁₄ H ₁₁ N
Molecular Weight	193.24 g/mol [1]

Chemical Structure



Hazard Identification and Classification

While a specific GHS classification for **2-(2-Methylphenyl)benzonitrile** is not readily available, an analysis of its functional groups and parent structures (biphenyl and benzonitrile) allows for a presumptive hazard assessment. Nitrile-containing compounds can be toxic, and biphenyls can present their own set of hazards. Therefore, a cautious approach is warranted.

Presumptive GHS Classification:

Based on data for related compounds like 4-(Bromo(phenyl)methyl)benzonitrile and general benzonitriles, the following hazards should be anticipated[\[2\]](#)[\[3\]](#):

- Acute Toxicity (Oral, Dermal, Inhalation): Potential for harm if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: May cause skin irritation upon direct contact.

- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.

Pictograms (Anticipated):

 Exclamation Mark  Skull and Crossbones

Signal Word (Anticipated): Warning or Danger

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[2]

Precautionary Statements (Recommended):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological Profile

No specific toxicological studies on **2-(2-Methylphenyl)benzonitrile** were found. The following information is based on the known toxicology of benzonitrile and is provided as a guide for risk assessment.

- Acute Toxicity: Benzonitrile is harmful if swallowed or in contact with skin.[3] Signs of acute exposure in animals include labored breathing, irritation, and central nervous system effects.
- Metabolism: Nitriles can be metabolized to release cyanide in the body, which is a potent toxin. The rate and extent of this metabolic activation can vary significantly depending on the chemical structure.
- Chronic Toxicity: Long-term exposure data is not available. Chronic exposure to related compounds may have effects on the liver, blood, and metabolism.[4]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, a stringent set of safety protocols must be followed.

Engineering Controls

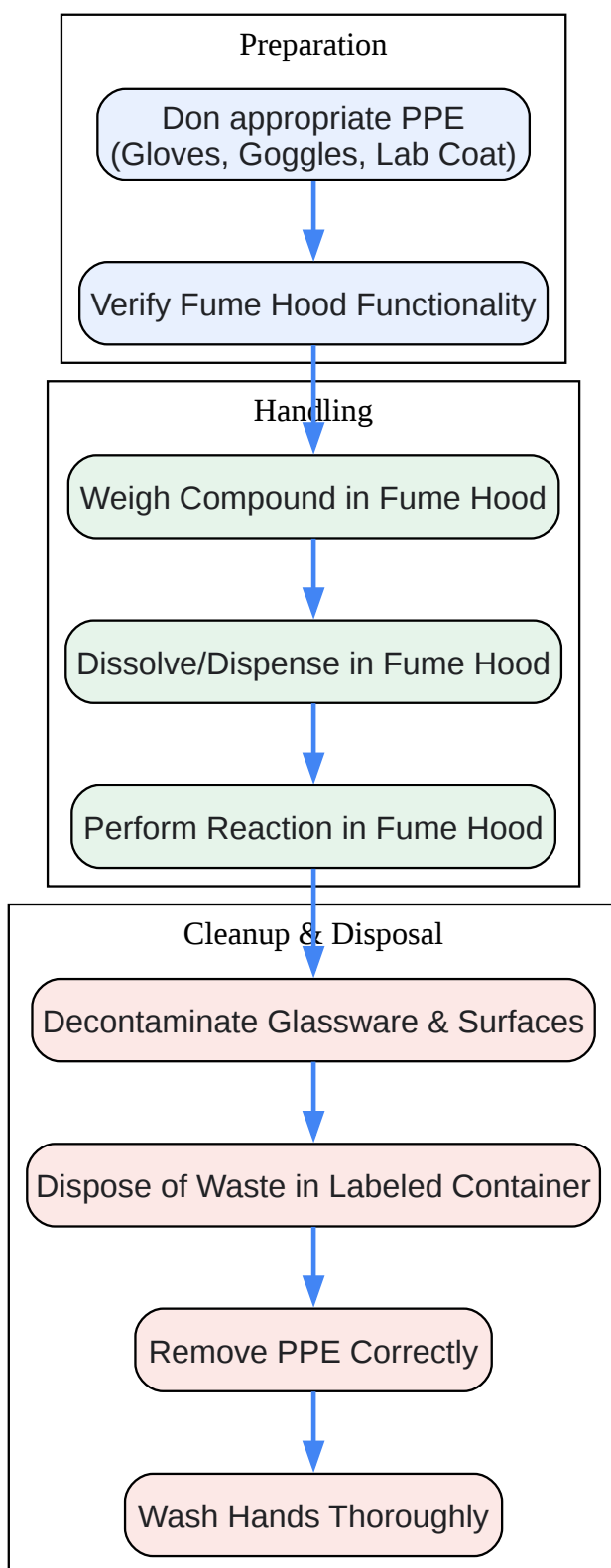
- Chemical Fume Hood: All work with **2-(2-Methylphenyl)benzonitrile**, including weighing, dissolving, and reaction setup, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

- **Gloves:** Wear nitrile or butyl rubber gloves.^[5] Double-gloving is recommended, especially for prolonged handling. Inspect gloves for any signs of degradation or puncture before use.
- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing.
- **Lab Coat:** A flame-resistant lab coat should be worn and buttoned completely.
- **Respiratory Protection:** If there is a risk of generating aerosols or dusts outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Workflow Diagram for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-(2-Methylphenyl)benzonitrile**.

Emergency and First-Aid Measures

Immediate action is crucial in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[2\]](#) Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

Spill and Waste Management

Spill Response

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For liquid spills, absorb with an inert material such as vermiculite, dry sand, or earth.[\[5\]](#) For solid spills, carefully sweep up to avoid creating dust.
- Collect: Place the absorbed material or swept solid into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent (e.g., isopropanol, ethanol) followed by soap and water.

Waste Disposal

All waste containing **2-(2-Methylphenyl)benzonitrile** must be disposed of as hazardous chemical waste.[\[5\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Do not dispose of down the drain.

Storage and Stability

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^[5] Keep away from heat, sparks, and open flames. Store separately from oxidizing agents, strong acids, strong bases, and reducing agents.^{[5][7]}
- **Stability:** The compound is expected to be stable under normal storage conditions.^[7]

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	193.24 g/mol	^[1]
XLogP3	3.6	^[1]
Hydrogen Bond Donor Count	0	^[1]
Hydrogen Bond Acceptor Count	1	^[1]
Rotatable Bond Count	1	^[1]

Conclusion

While **2-(2-Methylphenyl)benzonitrile** is a valuable compound for research and development, the lack of specific safety data necessitates a highly cautious approach to its handling. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for emergencies, researchers can work with this compound safely. The guidance provided in this document should be considered a starting point, and all institutional safety policies and procedures must be followed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Methylphenyl)benzonitrile | C₁₄H₁₁N | CID 11217775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. nj.gov [nj.gov]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Health and Safety Profile: 2-(2-Methylphenyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599836#health-and-safety-data-for-2-2-methylphenyl-benzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com